

Introduction: The Strategic Value of Fluorinated Building Blocks

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Compound of Interest

Compound Name: **3-Fluoro-4-methylbenzoic acid**

Cat. No.: **B154477**

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3-Fluoro-4-methylbenzoic acid is a substituted aromatic carboxylic acid that serves as a vital structural motif in modern chemistry. The strategic incorporation of fluorine into organic molecules is a cornerstone of contemporary drug design, often used to enhance metabolic stability, binding affinity, and lipophilicity.^{[1][2]} The fluorine atom on the benzene ring of this compound alters the electronic properties of the carboxylic acid group and provides a metabolic blocking site, making it a highly sought-after precursor for developing Active Pharmaceutical Ingredients (APIs) and advanced materials.^[1] Understanding the provenance and quality of this key intermediate is paramount to the success of any research and development program.

Manufacturing Insights: A Plausible Synthesis Route

To effectively assess a supplier's quality, it is crucial to understand the potential synthetic pathways used in manufacturing, as these routes dictate the likely impurity profile. A common and efficient method for synthesizing **3-Fluoro-4-methylbenzoic acid** involves a Grignard reaction.^[3] The process typically begins with the formation of a Grignard reagent from a halogenated precursor, which is then carboxylated using carbon dioxide (dry ice).

A representative synthesis is outlined below:

- **Grignard Reagent Formation:** 2-Fluoro-4-bromotoluene is reacted with magnesium metal in an anhydrous ether solvent (like THF or Diethyl Ether) to form the corresponding Grignard

reagent.

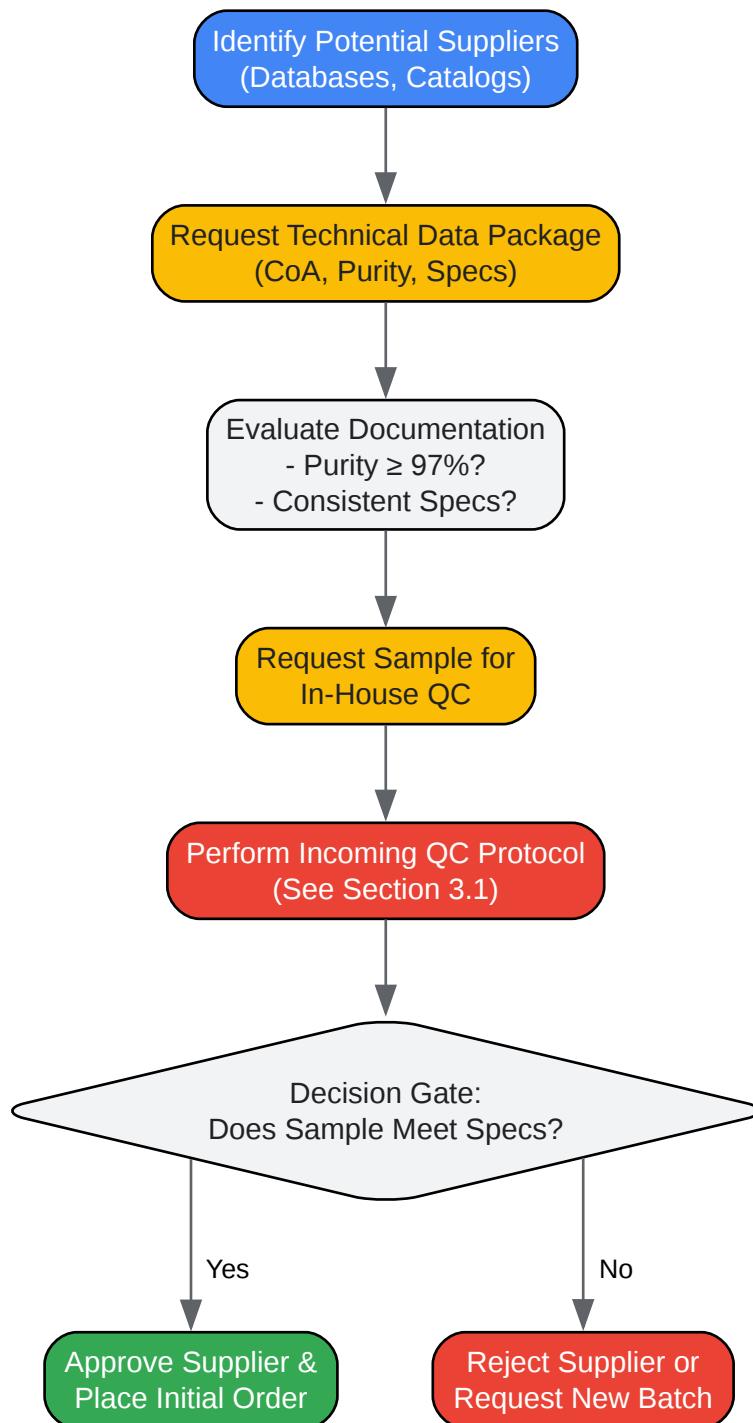
- Carboxylation: The freshly prepared Grignard reagent is then added to a slurry of crushed solid carbon dioxide (dry ice).
- Acidic Workup: The resulting magnesium salt is hydrolyzed with an aqueous acid (e.g., HCl) to protonate the carboxylate, yielding the final product, **3-Fluoro-4-methylbenzoic acid**.

Caption: A simplified Grignard synthesis pathway for **3-Fluoro-4-methylbenzoic acid**.

This pathway highlights potential impurities that must be monitored, such as unreacted starting material or homo-coupling byproducts from the Grignard reagent.

Supplier Qualification and Incoming Quality Control

Selecting a supplier is not merely a transactional step; it is a critical part of risk management in research and development. A robust supplier provides not only the chemical but also consistent quality and comprehensive documentation.



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Caption: A logical workflow for the evaluation and qualification of a new chemical supplier.

Protocol: Incoming Raw Material Verification

Upon receiving a sample or a new batch, it is imperative to perform in-house verification. Do not rely solely on the supplier's Certificate of Analysis (CoA).

Objective: To confirm the identity, purity, and quality of a received lot of **3-Fluoro-4-methylbenzoic acid**.

Materials:

- Received chemical sample
- Reference standards (if available)
- Melting point apparatus
- FTIR spectrometer
- NMR spectrometer
- HPLC system with a C18 column
- Appropriate solvents (e.g., Methanol, Acetonitrile, DMSO-d6)

Methodology:

- Documentation Review & Visual Inspection:
 - Cross-reference the CoA with the container label (CAS No., Lot No.).
 - Visually inspect the material. It should be a white to off-white solid powder.^[4] Note any discoloration or heterogeneity.
- Melting Point Analysis:
 - Determine the melting point range of a small sample.
 - Expected Result: The literature value is 169-171 °C. A broad or significantly depressed melting point suggests the presence of impurities.
- Identity Confirmation (FTIR Spectroscopy):

- Acquire an FTIR spectrum of the sample.
- Expected Result: Confirm the presence of key functional group peaks:
 - $\sim 1680\text{-}1710\text{ cm}^{-1}$ (C=O stretch of the carboxylic acid)
 - $\sim 2500\text{-}3300\text{ cm}^{-1}$ (Broad O-H stretch of the carboxylic acid)
 - $\sim 1200\text{-}1300\text{ cm}^{-1}$ (C-F stretch)
- Identity and Purity (^1H NMR Spectroscopy):
 - Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d6).
 - Acquire a ^1H NMR spectrum.
 - Expected Result: Look for characteristic signals corresponding to the structure.^[5] The integration of these signals should match the proton count. The absence of significant unidentifiable peaks is crucial.
- Chromatographic Purity (HPLC):
 - Prepare a standard solution of the sample in a suitable mobile phase diluent (e.g., 50:50 Acetonitrile:Water).
 - Inject onto a C18 HPLC column with a UV detector (e.g., at 254 nm).
 - Expected Result: The chromatogram should show one major peak corresponding to the product. The purity is typically calculated as the area of the main peak divided by the total area of all peaks. A purity of $\geq 97\%$ is common for research-grade material.^[6]

Typical Quality Specifications

The following table summarizes common specifications for research-grade **3-Fluoro-4-methylbenzoic acid**.

Parameter	Specification	Purpose
CAS Number	350-28-7	Unambiguous chemical identification. [7]
Molecular Formula	C ₈ H ₇ FO ₂	Confirms elemental composition. [7]
Molecular Weight	~154.14 g/mol	Used for stoichiometric calculations. [8]
Appearance	White to off-white solid/powder	A simple, first-pass quality check. [4]
Purity (by HPLC)	≥97%	Ensures the material is suitable for most R&D applications. [6]
Melting Point	169-171 °C	A physical constant indicative of purity.

Commercial Supplier Landscape

A variety of chemical suppliers provide **3-Fluoro-4-methylbenzoic acid**, ranging from large catalog companies to specialized organic synthesis labs. The choice of supplier may depend on the quantity required, purity needs, and required documentation.

Supplier	Representative Purity	Scale	Notes
Sigma-Aldrich (Merck)	95%	Grams	A widely used source for research quantities with extensive online documentation.
TCI America	Not specified, but available	Grams	Offers a range of fine chemicals for research and development. ^[9]
Santa Cruz Biotechnology	Not specified, but available	Grams	Primarily for research use; not intended for diagnostic or therapeutic use. ^[7]
Manchester Organics	97%	Grams	A UK-based supplier specializing in fluorinated building blocks. ^[6]
Ottokemi	98%	Grams to Kilograms	An India-based manufacturer and supplier offering worldwide shipping. ^[8]
CymitQuimica	96%	Grams to 500g	A European supplier providing a range of organic compounds. ^[4]

Disclaimer: This list is representative and not exhaustive. Purity and availability are subject to change by lot and supplier.

Safe Handling and Storage

Proper handling is essential for user safety and maintaining the integrity of the material. Based on available Safety Data Sheets (SDS), **3-Fluoro-4-methylbenzoic acid** is classified as a hazardous substance.

- Hazards: Causes skin and serious eye irritation. May cause respiratory irritation.[10]
- Personal Protective Equipment (PPE): Always use in a well-ventilated area or chemical fume hood. Wear appropriate protective gloves, safety glasses or goggles, and a lab coat.[11][12]
- Handling: Avoid creating dust. Wash hands thoroughly after handling.[11]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[12] Keep away from strong oxidizing agents.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Conclusion

3-Fluoro-4-methylbenzoic acid is a valuable building block for innovation in the pharmaceutical and chemical industries. For the researcher and development scientist, sourcing this material requires a diligent approach that extends beyond price and availability. By understanding the synthetic context, establishing a robust in-house quality control protocol, and carefully evaluating potential suppliers, you can ensure the procurement of high-quality material. This diligence forms the foundation of reproducible, reliable, and ultimately successful research outcomes.

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